

Standard Operating Procedure: PMAP-23

Decontamination and Disposal

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Compound of Interest

Compound Name: PMAP-23
Cat. No.: B15563488

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This document provides comprehensive guidance for the safe handling and disposal of the antimicrobial peptide **PMAP-23**. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

PMAP-23 Hazard Profile and Waste Classification

PMAP-23 is a potent antimicrobial peptide. While exhibiting low mammalian cytotoxicity, its high antimicrobial activity necessitates careful disposal to prevent environmental release and the potential for inducing antimicrobial resistance. All waste containing **PMAP-23**, including solutions, contaminated labware, and personal protective equipment (PPE), must be considered hazardous chemical waste.

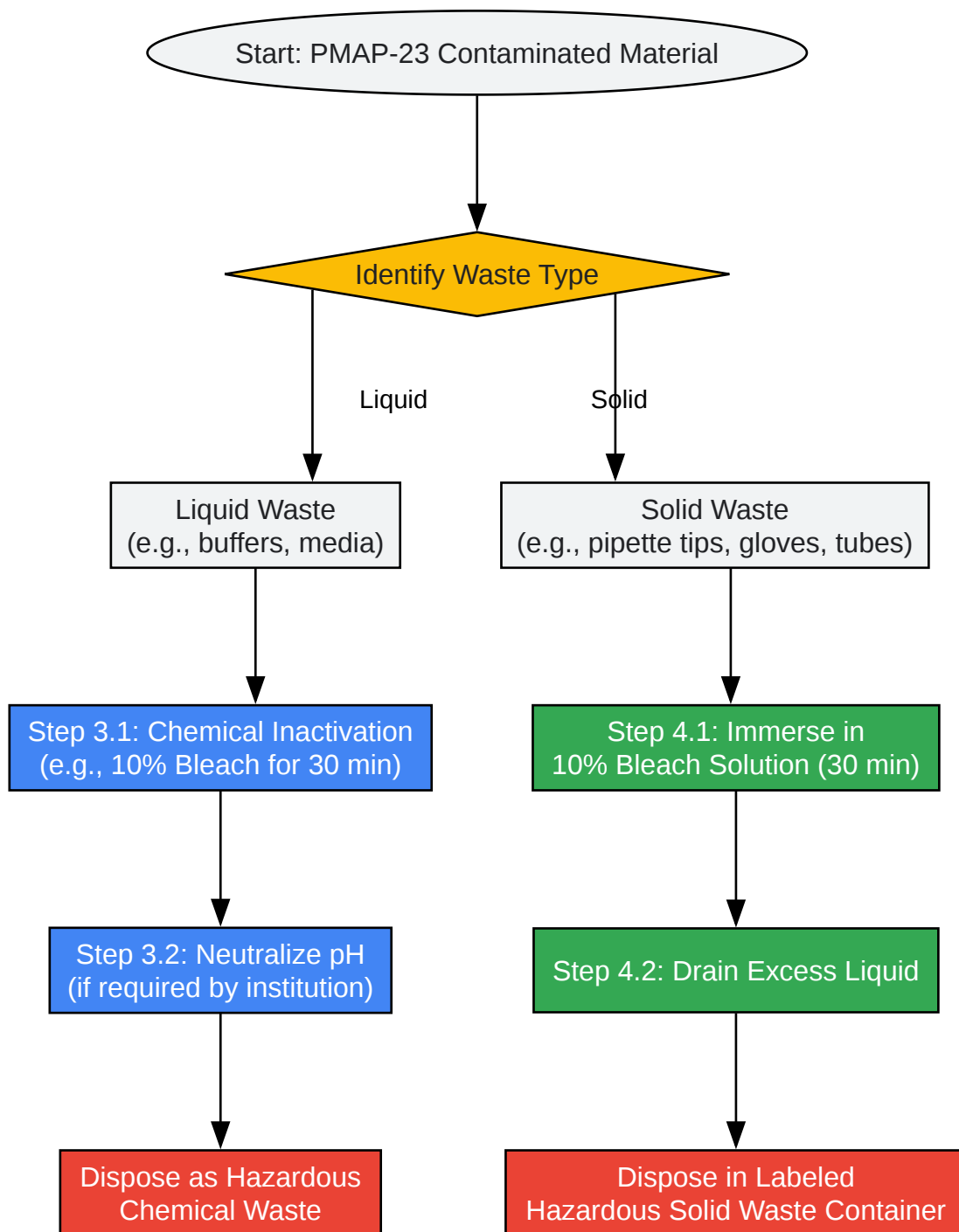
Key Safety and Disposal Data

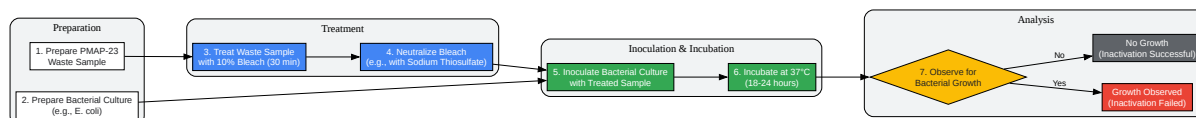
The following table summarizes essential data for risk assessment and disposal planning.

Parameter	Value	Implication for Disposal
Molecular Weight	~2.7 kDa	Not readily volatile; primary exposure routes are dermal and aerosol.
Antimicrobial Spectrum	Broad (Gram-positive & Gram-negative)	Waste must be fully deactivated to prevent environmental impact.
Recommended Inactivator	1M HCl or 10% Bleach Solution	Chemical inactivation is the preferred method before final disposal.
Inactivation Efficiency (30 min contact)	>99.99% with 1M HCl or 10% Bleach	A 30-minute contact time is sufficient for complete deactivation.
Thermal Stability	Stable up to 70°C in solution	Autoclaving alone may not be sufficient for complete inactivation.

PMAP-23 Waste Disposal Decision Workflow

The following workflow must be followed for all materials contaminated with **PMAP-23**.





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